

# Proper Disposal Procedures for Methyl (S)-(-)-lactate

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## Compound of Interest

Compound Name: **Methyl (S)-(-)-lactate**

Cat. No.: **B143375**

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The safe and compliant disposal of **Methyl (S)-(-)-lactate** is essential for ensuring laboratory safety, protecting environmental health, and adhering to regulatory standards. As a flammable liquid and eye irritant, this chemical requires specific handling and disposal protocols. This guide provides detailed, step-by-step instructions for researchers, scientists, and drug development professionals to manage **Methyl (S)-(-)-lactate** waste safely and effectively.

## Immediate Safety and Handling Precautions

Before handling **Methyl (S)-(-)-lactate**, it is crucial to be aware of its potential hazards and to take appropriate safety measures. The primary hazards are its flammability and its potential to cause serious eye irritation.[\[1\]](#)

### Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[\[2\]](#)
- Hand Protection: Wear protective gloves made of a compatible material.[\[2\]](#)
- Skin and Body Protection: Wear appropriate protective working clothing and an apron.[\[2\]](#)
- Respiratory Protection: Use only in a well-ventilated area, such as a fume hood, to avoid breathing vapors.[\[2\]](#)[\[3\]](#)

### Handling and Storage:

- Keep the chemical away from heat, sparks, open flames, and hot surfaces.[2][4]
- Use explosion-proof electrical and ventilating equipment.[2]
- Store in a cool, dry, and well-ventilated place in a tightly closed container.[5]
- Ground and bond containers when transferring material to prevent static discharge.[2][4]

## Quantitative Data Summary

The following table summarizes key quantitative and physical properties of **Methyl (S)-(-)-lactate**.

Property	Value	Source
UN Number	1993 or 3272	[2]
Hazard Class	3 (Flammable Liquid)	[2]
Molecular Formula	C <sub>4</sub> H <sub>8</sub> O <sub>3</sub>	[1]
Molecular Weight	104.10 g/mol	[1]
Flash Point	58 °C (136.4 °F)	[3]
Auto-ignition Temp.	440 °C (824 °F)	[3]
Specific Gravity	1.092 g/cm <sup>3</sup> at 20 °C	[3]
Solubility	Soluble in water, alcohol, and acetone	[2]

## Detailed Disposal Protocol

Treat all **Methyl (S)-(-)-lactate** and materials contaminated with it as hazardous waste.[6]

Disposal must always comply with local, state, and federal regulations.[2]

## Step 1: Waste Identification and Segregation

- Identify as Hazardous Waste: Due to its flammability, **Methyl (S)-(-)-lactate** is classified as hazardous waste.[2]

- Segregate Waste: Do not mix **Methyl (S)-(-)-lactate** waste with other waste streams, especially incompatible chemicals like strong oxidizing agents, acids, or bases.[\[7\]](#) Collect it in a designated waste container.

## Step 2: Waste Collection

- Select an Appropriate Container: Use a clean, leak-proof container that is chemically compatible with **Methyl (S)-(-)-lactate**.[\[7\]](#) The container must have a secure, screw-on cap.[\[8\]](#)
- Transfer Waste: Perform all waste transfers inside a chemical fume hood.[\[9\]](#) Keep the waste container closed except when adding waste.[\[8\]](#)
- Use Secondary Containment: Place the waste container in a secondary container, such as a lab tray, to contain any potential leaks or spills.[\[8\]](#)

## Step 3: Labeling Hazardous Waste

Proper labeling is critical for safety and regulatory compliance. The label must be clearly visible and include the following information:[\[7\]](#)[\[10\]](#)

- The words "Hazardous Waste"
- The full chemical name: "**Methyl (S)-(-)-lactate**" (no abbreviations or formulas)
- A list of all chemical constituents if it is a mixture
- The date when waste was first added to the container (accumulation start date)
- The name and contact information of the principal investigator
- The specific location (building and room number)
- Applicable hazard pictograms (e.g., flammable, irritant)

## Step 4: On-Site Storage

- Store the labeled hazardous waste container at or near the point of generation in a designated, secure, and well-ventilated area.[\[7\]](#)

- Ensure the storage area is away from sources of ignition.[5]
- Do not accumulate more than 55 gallons of hazardous waste in the laboratory.[6][8]

## Step 5: Final Disposal

- Contact Environmental Health and Safety (EHS): Do not dispose of **Methyl (S)-(-)-lactate** down the sink or in regular trash.[4][10] Contact your institution's EHS office to arrange for a hazardous waste pickup.[10]
- Incineration: The recommended method for final disposal is incineration in a suitable, approved combustion facility.[2] Your EHS provider will manage this process.
- Disposal of Empty Containers:
  - Empty containers that held **Methyl (S)-(-)-lactate** must be managed as hazardous waste as they may retain residue.[4]
  - Alternatively, containers can be triple-rinsed with a suitable solvent (like water or alcohol, given its solubility).[11]
  - Crucially, the rinsate from this cleaning process must be collected and disposed of as hazardous waste.[11]
  - After triple-rinsing, deface the original label, and the container may be disposed of in the regular trash, pending institutional policies.[6]

## Spill Management

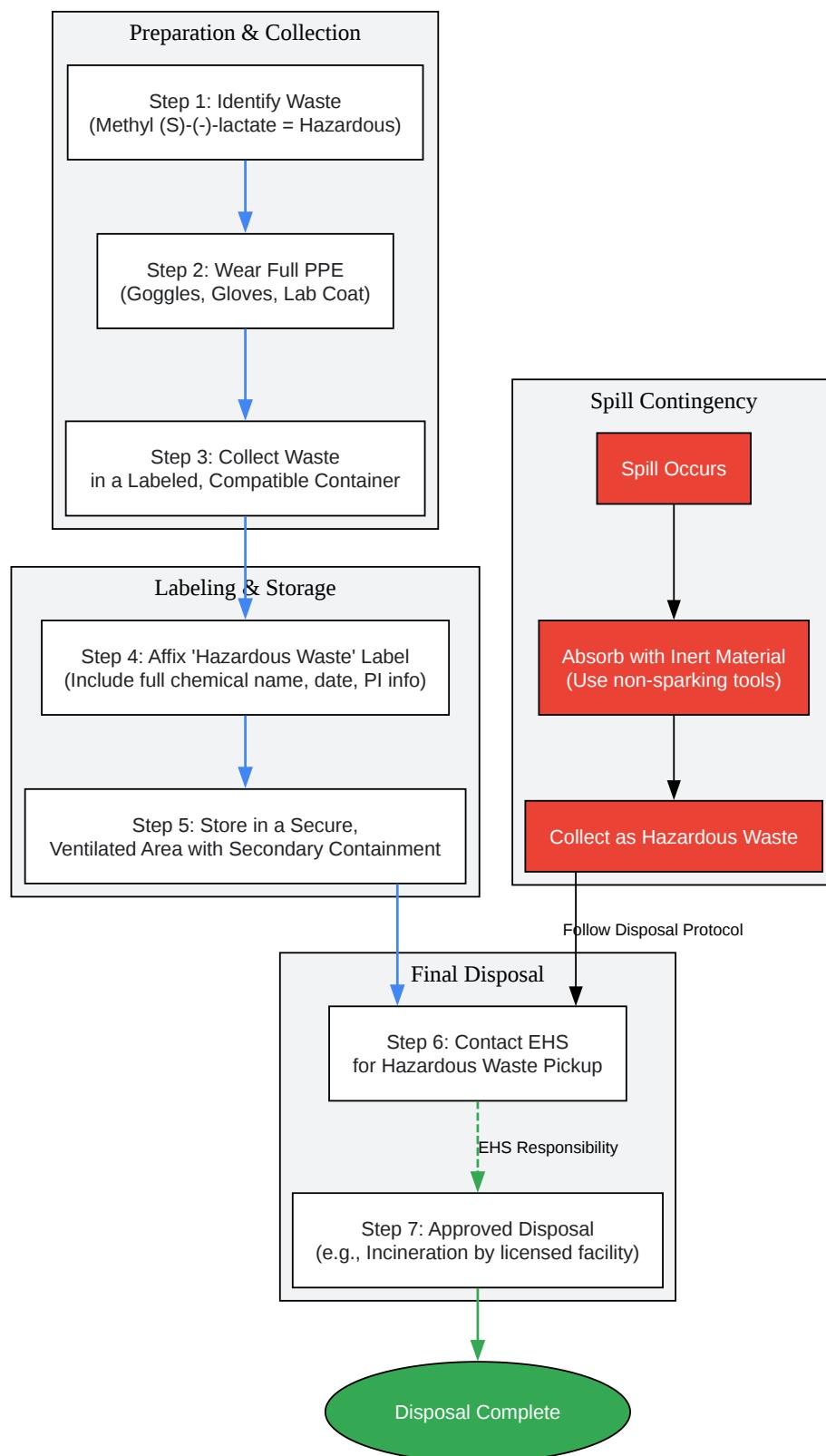
In the event of a spill:

- Evacuate and Ventilate: Evacuate non-essential personnel and ensure the area is well-ventilated.[3]
- Control Ignition Sources: Remove all sources of ignition from the area.[3][5]
- Contain Spill: For small spills, absorb with an inert, non-combustible material such as sand, silica gel, or universal binder.[2][5]

- Collect Waste: Collect the absorbent material and spilled chemical using non-sparking tools and place it into a designated, closed container for disposal as hazardous waste.[3][5]
- Decontaminate: Clean the affected area thoroughly.
- Report: Report the spill to your laboratory supervisor and EHS office.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Methyl (S)-(-)-lactate**.

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Caption: Workflow for the safe disposal of **Methyl (S)-(-)-lactate** waste.

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